

Preparation of ALC-0315 Stock Solution for Research Applications

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Compound of Interest

Compound Name: ALC67

Cat. No.: B605279

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Introduction

ALC-0315 is a synthetic ionizable lipid that has gained significant attention for its crucial role in the delivery of messenger RNA (mRNA) therapeutics.^{[1][2][3]} It is a key component of the lipid nanoparticles (LNPs) used in the Pfizer-BioNTech COVID-19 vaccine to encapsulate and protect the fragile mRNA payload, facilitate its cellular uptake, and promote its release into the cytoplasm.^{[1][2][3][4][5]} At physiological pH, ALC-0315 is neutral, but it becomes protonated in the acidic environment of the endosome, which is critical for the endosomal escape of the mRNA.^{[1][3]}

These application notes provide detailed protocols for the preparation of ALC-0315 stock solutions for general laboratory use and for the formulation of lipid nanoparticles for mRNA delivery.

ALC-0315 Properties

A summary of the key properties of ALC-0315 is presented in the table below.

Property	Value	Source
IUPAC Name	[(4-Hydroxybutyl)azanediyl]di(hexane-6,1-diy) bis(2-hexyldecanoate)	[1][3][6]
Molecular Formula	C48H95NO5	[1][6][7]
Molecular Weight	766.3 g/mol	[1][6][7]
Appearance	Colorless oil	[1][6]
pKa	6.09	[6][7]
Purity	≥98%	[6][7]
Solubility	Ethanol: 100 mg/mL (130.50 mM); DMSO: 50-100 mg/mL (65.25-130.50 mM); Chloroform: ~50 mg/mL	[6][7][8][9][10]
Storage	Store at -20°C for long-term stability (≥2 years).[6][7] Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[8][11]	

Experimental Protocols

Protocol 1: Preparation of a General ALC-0315 Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of ALC-0315 in ethanol.

Materials:

- ALC-0315
- Anhydrous Ethanol (≥99.5%)

- Sterile, RNase-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

Procedure:

- Weighing ALC-0315: In a sterile microcentrifuge tube, accurately weigh out the desired amount of ALC-0315. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of ALC-0315.
 - Note: As ALC-0315 is a viscous oil, it is recommended to weigh it directly rather than relying on volume.[\[8\]](#)
- Adding Solvent: Add the appropriate volume of anhydrous ethanol to the tube. For a 10 mg/mL solution, add 1 mL of ethanol.
- Dissolving ALC-0315: Securely cap the tube and vortex thoroughly until the ALC-0315 is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[8\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.[\[8\]](#)[\[11\]](#)

Protocol 2: Preparation of a Lipid Mixture for LNP Formulation

This protocol describes the preparation of a lipid mixture containing ALC-0315, DSPC, cholesterol, and ALC-0159 in ethanol, based on the molar ratios used in the BNT162b2 vaccine.[\[8\]](#)[\[11\]](#)

Materials:

- ALC-0315 stock solution (10 mg/mL in ethanol)

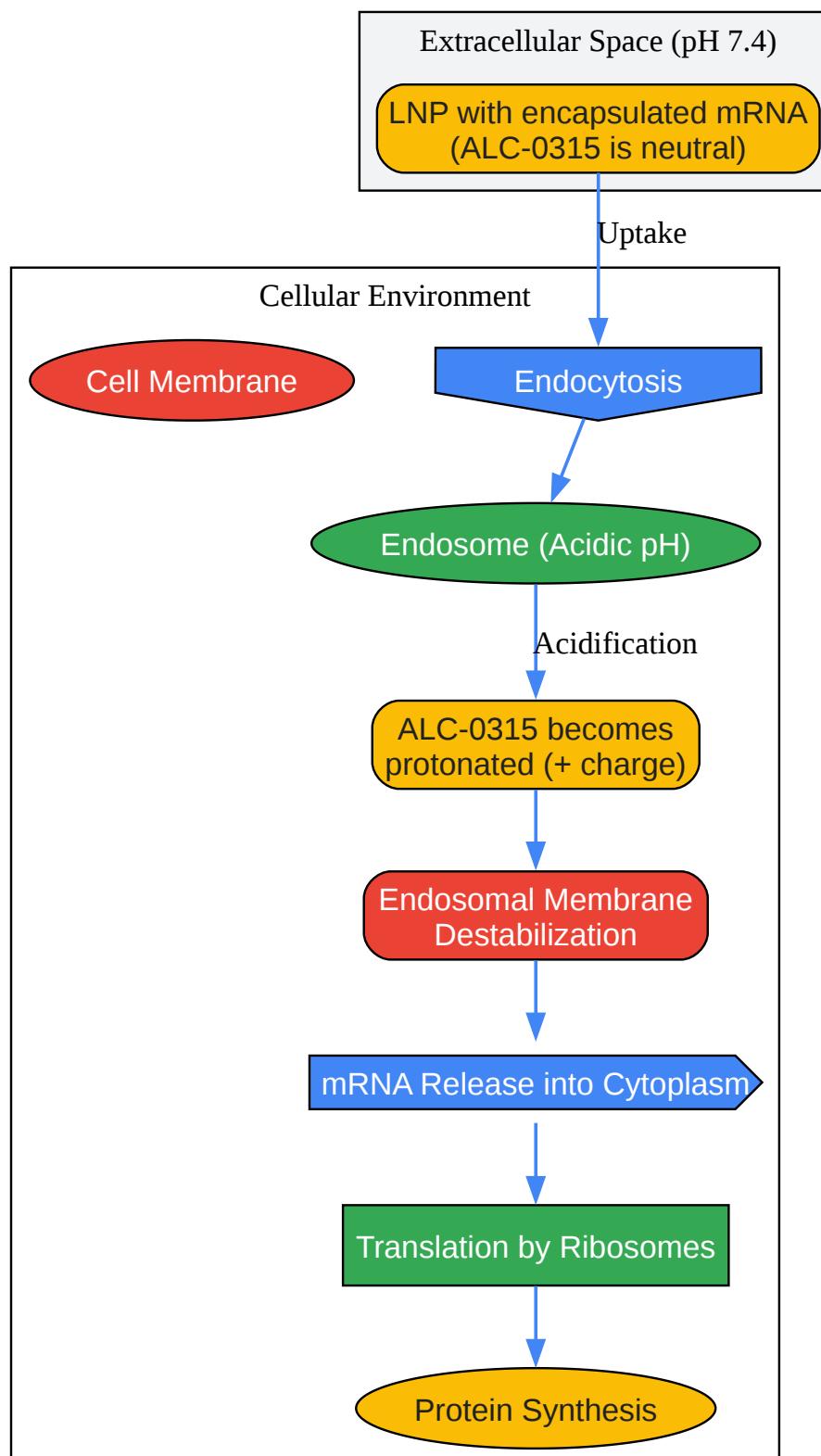
- 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC) stock solution (10 mg/mL in ethanol)
- Cholesterol stock solution (10 mg/mL in ethanol)
- ALC-0159 stock solution (10 mg/mL in ethanol)
- Anhydrous Ethanol ($\geq 99.5\%$)
- Sterile, RNase-free microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Prepare Individual Stock Solutions: If not already prepared, dissolve each lipid (ALC-0315, DSPC, Cholesterol, ALC-0159) in anhydrous ethanol to a final concentration of 10 mg/mL.[\[8\]](#)
 - Note: Cholesterol may require warming to $>37^{\circ}\text{C}$ to fully dissolve.[\[8\]](#)
- Combine Lipids: In a sterile tube, combine the individual lipid stock solutions in the following volumetric ratios to achieve a molar ratio of 46.3:9.4:42.7:1.6 (ALC-0315:DSPC:Cholesterol:ALC-0159).[\[8\]](#)[\[11\]](#)
 - 560 μL of 10 mg/mL ALC-0315
 - 117 μL of 10 mg/mL DSPC
 - 261 μL of 10 mg/mL Cholesterol
 - 62 μL of 10 mg/mL ALC-0159
- Mix Thoroughly: Gently vortex the mixture until a clear, homogenous solution is obtained.[\[8\]](#)[\[11\]](#)
- Storage: This lipid mixture can be used immediately for LNP formulation or stored at -20°C for later use.[\[8\]](#)

Visualizations



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